

The Discovery and Development of Cipepofol (HSK3486): A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Cipepofol
CAS No.:	1637741-58-2
Cat. No.:	B607983

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An In-depth Overview for Researchers and Drug Development Professionals

Abstract

Cipepofol (HSK3486) is a novel, short-acting intravenous general anesthetic agent that has emerged as a promising alternative to propofol. Developed by Haisco Pharmaceutical Group, **Cipepofol** is a 2,6-disubstituted phenol derivative and a positive allosteric modulator of the γ -aminobutyric acid type A (GABA-A) receptor.[1][2] Its chemical structure, featuring a cyclopropyl group, confers a higher potency and a distinct pharmacological profile compared to propofol.[2] Preclinical and clinical studies have demonstrated that **Cipepofol** offers a rapid onset of anesthesia, stable recovery, and a favorable safety profile, including a reduced incidence of injection-site pain and potentially greater hemodynamic stability.[3][4] This technical guide provides a comprehensive overview of the discovery, mechanism of action, pharmacokinetics, pharmacodynamics, and clinical development of **Cipepofol**, intended for researchers, scientists, and professionals in the field of drug development.

Introduction

The quest for safer and more effective anesthetic agents is a continuous endeavor in pharmacology and medicine. Propofol, while widely used, is associated with several drawbacks, including injection-site pain, respiratory depression, and hypotension.[3] This has driven the development of new chemical entities with improved pharmacological properties. **Cipepofol** (HSK3486) was designed as a structural analog of propofol with modifications aimed at enhancing its affinity for the GABA-A receptor and improving its clinical profile.[5] This document details the scientific journey of **Cipepofol** from its molecular conception to its evaluation in clinical trials.

Mechanism of Action

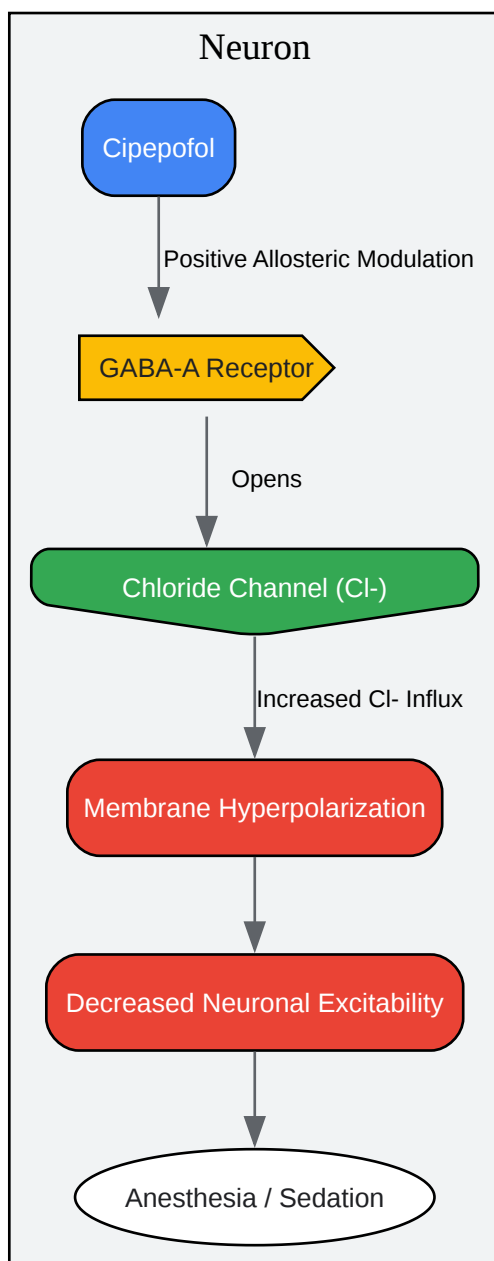
Cipepofol exerts its anesthetic and sedative effects primarily through the potentiation of the GABA-A receptor, the major inhibitory neurotransmitter receptor in the central nervous system. [5]

GABA-A Receptor Modulation

Similar to propofol, **Cipepofol** binds to a distinct site on the GABA-A receptor, enhancing the effect of GABA. This leads to an increased influx of chloride ions into the neuron, resulting in hyperpolarization of the cell membrane and inhibition of neuronal firing.[5] Notably, **Cipepofol** exhibits a 4 to 6 times higher potency than propofol, indicating a stronger affinity for the GABA-A receptor.[1]

Signaling Pathway

The binding of **Cipepofol** to the GABA-A receptor initiates a cascade of events that ultimately lead to sedation and anesthesia. The enhanced chloride influx hyperpolarizes the neuron, making it less likely to fire an action potential in response to excitatory stimuli. This widespread neuronal inhibition in the central nervous system is the basis of its anesthetic effect.



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Cipepofol's Mechanism of Action at the GABA-A Receptor.

Pharmacokinetics and Pharmacodynamics

The pharmacokinetic (PK) and pharmacodynamic (PD) profiles of **Cipepofol** have been extensively studied in both preclinical and clinical settings.

Pharmacokinetics

Cipecpofol is administered intravenously and exhibits a rapid onset of action.^[6] It is metabolized in the liver, primarily through glucuronidation, into an inactive metabolite (M4).^[6] The primary route of excretion is via the kidneys.^[6]

Table 1: Key Pharmacokinetic Parameters of **Cipecpofol**

Parameter	Value	Species/Population	Reference
Time to Anesthesia (Induction)	~2 minutes	Healthy Subjects	^[6]
Elimination Half-life (t _{1/2})	5.5 - 14.1 minutes (recovery)	Healthy Subjects	^[6]
Primary Metabolite	M4 (Glucuronide conjugate)	Humans	^[6]
Primary Route of Excretion	Urine (84.6%)	Healthy Subjects	^[6]

Pharmacodynamics

Cipecpofol is a potent anesthetic, with studies indicating it is approximately 4 to 6 times more potent than propofol.^[1] This higher potency allows for the use of lower doses to achieve the same level of anesthesia.

Table 2: Comparative Pharmacodynamic Properties of **Cipecpofol** and Propofol

Property	Cipepofol (HSK3486)	Propofol	Reference
Potency	4-6 times higher than propofol	Standard	[1]
Induction Dose (Adults)	0.4 mg/kg	2.0 mg/kg	[7]
Injection Site Pain	Significantly lower incidence	Higher incidence	[3]
Hemodynamic Stability	Potentially more stable	Can cause significant hypotension	[4]

Experimental Protocols

The development of **Cipepofol** involved a series of rigorous preclinical and clinical studies. The following sections outline the methodologies for key experiments.

Preclinical Evaluation

- Objective: To determine the metabolic stability of **Cipepofol** in liver microsomes.
- Method:
 - Prepare a reaction mixture containing 3.0 μ M **Cipepofol**, 3.2 mM $MgCl_2$, 1.0 mM uridine 5'-diphosphoglucuronic acid (UDPGA), 25.0 μ g/ml alamethicin, and liver microsomes (0.5 mg protein/mL) in 100 mM PBS (pH 7.4).[8]
 - Pre-incubate the mixture for 3 minutes at 37°C.
 - Initiate the reaction by adding NADPH.
 - Incubate at 37°C for 60 minutes.
 - Terminate the reaction with an equal volume of ice-cold acetonitrile.

- Analyze the samples using LC-MS/MS to quantify the remaining **Cipecpofol** and identify metabolites.[8]
- Objective: To assess the anesthetic potency of **Cipecpofol**.
- Method:
 - Use Sprague-Dawley rats, divided into groups.
 - Administer **Cipecpofol** or propofol intravenously via the lateral tail vein over 10 seconds at various doses.
 - The primary endpoint is the loss of righting reflex (LORR), defined as the inability of the rat to right itself within 30 seconds when placed on its back.
 - Determine the HD₅₀ (the dose at which 50% of animals exhibit LORR).[8]

Clinical Trial Protocol (Phase 3 Example)

- Trial ID: NCT04511728
- Objective: To evaluate the efficacy and safety of **Cipecpofol** for the induction and maintenance of general anesthesia in adults undergoing elective surgery.
- Design: Multicenter, randomized, single-blind, propofol-controlled, parallel-group study.
- Methodology:
 - Patient Population: Adult patients (ASA physical status I-III) scheduled for elective surgery requiring general anesthesia.
 - Randomization: Patients are randomized in a 2:1 ratio to receive either **Cipecpofol** or propofol.
 - Induction of Anesthesia:
 - **Cipecpofol** group: 0.4 mg/kg administered intravenously. An additional 0.2 mg/kg may be given if needed.

- Propofol group: 2.0 mg/kg administered intravenously. An additional 1.0 mg/kg may be given if needed.
- Maintenance of Anesthesia: Anesthesia is maintained with a continuous infusion of the assigned study drug, with the dose adjusted to maintain a Bispectral Index (BIS) between 40 and 60.
- Efficacy Assessment: The primary efficacy endpoint is the success rate of anesthesia induction, defined as reaching a Modified Observer's Assessment of Alertness/Sedation (MOAA/S) score of ≤ 1 .
- Safety Assessment: Monitor vital signs, adverse events (including injection-site pain), and laboratory parameters throughout the study.

Drug Development Workflow

The development of **Cipecpofol** followed a structured pathway from initial discovery to late-stage clinical trials.



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Cipecpofol (HSK3486) Drug Development Workflow.

Conclusion

Cipecpofol (HSK3486) represents a significant advancement in the field of intravenous anesthetics. Its development, rooted in the rational design of a propofol analog, has yielded a compound with a superior pharmacological profile. The extensive preclinical and clinical research summarized in this guide highlights its potential to offer a safer and more effective alternative for the induction and maintenance of general anesthesia. With a reduced incidence of injection-site pain and favorable hemodynamic stability, **Cipecpofol** is poised to become a

valuable tool in the armamentarium of anesthesiologists. Further research and post-market surveillance will continue to delineate its role in various clinical settings and patient populations.

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- To cite this document: BenchChem. [The Discovery and Development of Cipepofol (HSK3486): A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b607983/docs#the-discovery-and-development-of-cipepofol-hsk3486-a-technical-guide\]](https://www.benchchem.com/product/b607983/docs#the-discovery-and-development-of-cipepofol-hsk3486-a-technical-guide)

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